

Initial Field Trial Results Demonstrate Tolpyralate's Efficacy in Weed Management

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Compound of Interest

Compound Name: Tolpyralate

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Initial field trials for the herbicide **Tolpyralate** have demonstrated its high efficacy in controlling a wide range of broadleaf and annual grass weeds in corn. As a 4-hydroxyphenylpyruvate dioxygenase (HPPD) inhibitor, **Tolpyralate** disrupts carotenoid biosynthesis in susceptible plants, leading to bleaching of new growth and eventual plant death.^{[1][2][3][4]} This technical guide provides an in-depth overview of the initial field trial results, experimental protocols, and the herbicide's mode of action.

Efficacy Data from Field Trials

Tolpyralate has been evaluated in numerous field studies, both alone and in combination with other herbicides, such as atrazine. The quantitative data from these trials, summarized below, highlight its effectiveness against several key weed species.

Table 1: Efficacy of **Tolpyralate** (Alone) on Various Weed Species

Weed Species	Common Name	Effective Dose for 90% Control (ED90) (g ai/ha)	Visual Control (%)	Reference
Amaranthus tuberculatus	Common Waterhemp	19-31	90	[5]
Chenopodium album	Common Lambsquarters	19-31	90	[5]
Abutilon theophrasti	Velvetleaf	19-31	90	[5]
Lamium amplexicaule	Henbit	19-31	90	[5]
Ambrosia artemisiifolia	Common Ragweed	≤15.5	90	[6]
Amaranthus retroflexus	Redroot Pigweed	≤15.5	90	[6]
Setaria viridis	Green Foxtail	≤15.5	90	[6]
Amaranthus spp.	Amaranthus species	N/A	93-99.8	[7]
Bidens pilosa	Hairy Beggarticks	N/A	94-99	[7]
Grasses (unspecified)	Various Annual Grasses	N/A	81-99	[7]

Table 2: Enhanced Efficacy of **Tolpyralate** in Combination with Atrazine

Weed Species	Common Name	ED90 of Tolpyralate with Atrazine (g ai/ha)	Reference
Amaranthus tuberculatus	Common Waterhemp	11-17 (+ 560 g ai/ha Atrazine)	[5]
Chenopodium album	Common Lambsquarters	11-17 (+ 560 g ai/ha Atrazine)	[5]
Abutilon theophrasti	Velvetleaf	11-17 (+ 560 g ai/ha Atrazine)	[5]
Lamium amplexicaule	Henbit	11-17 (+ 560 g ai/ha Atrazine)	[5]
All species in study	Various	≤13.1 (+ 436 g ai/ha Atrazine)	[6]

Studies have shown that tank-mixing **Tolpyralate** with atrazine can enhance its efficacy and broaden the spectrum of controlled weeds.[5][8] The addition of atrazine, a photosystem II inhibitor, appears to have a synergistic effect with **Tolpyralate**. [5]

Experimental Protocols

The following outlines a typical experimental protocol for evaluating the efficacy of **Tolpyralate** in a field setting.

1. Site Selection and Preparation:

- Field trials are conducted in locations with a known history of target weed infestations.[9]
- Standard agronomic practices for the crop (e.g., corn) are followed, including fertilization and tillage.[9]
- Plots are typically arranged in a randomized complete block design with multiple replications. [7]

2. Herbicide Application:

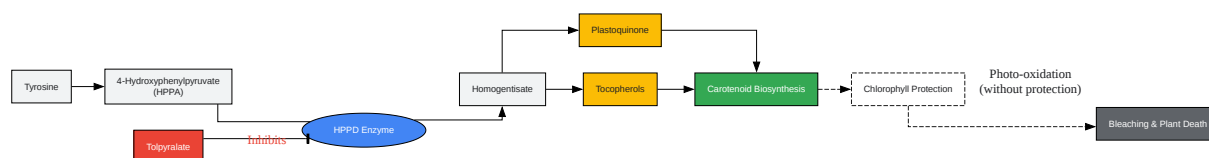
- **Tolpyralate** is applied post-emergence to actively growing weeds.[10]
- Application rates are varied to determine the effective dose.[5]
- Herbicides are applied using calibrated sprayers to ensure uniform coverage.[4]
- Treatments may include **Tolpyralate** alone, **Tolpyralate** tank-mixed with adjuvants or other herbicides like atrazine, a weed-free control, and an untreated control.[8]

3. Data Collection and Analysis:

- Visual weed control is assessed at specified intervals after application (e.g., 1, 2, 4, and 8 weeks after application).[9]
- Crop injury is also visually assessed.[7]
- Weed density and biomass may be measured by collecting samples from quadrats within each plot.
- Crop yield is often measured at the end of the growing season to assess the impact of weed control on crop performance.[7]
- Data are subjected to statistical analysis, such as Analysis of Variance (ANOVA), to determine significant differences between treatments.[7]

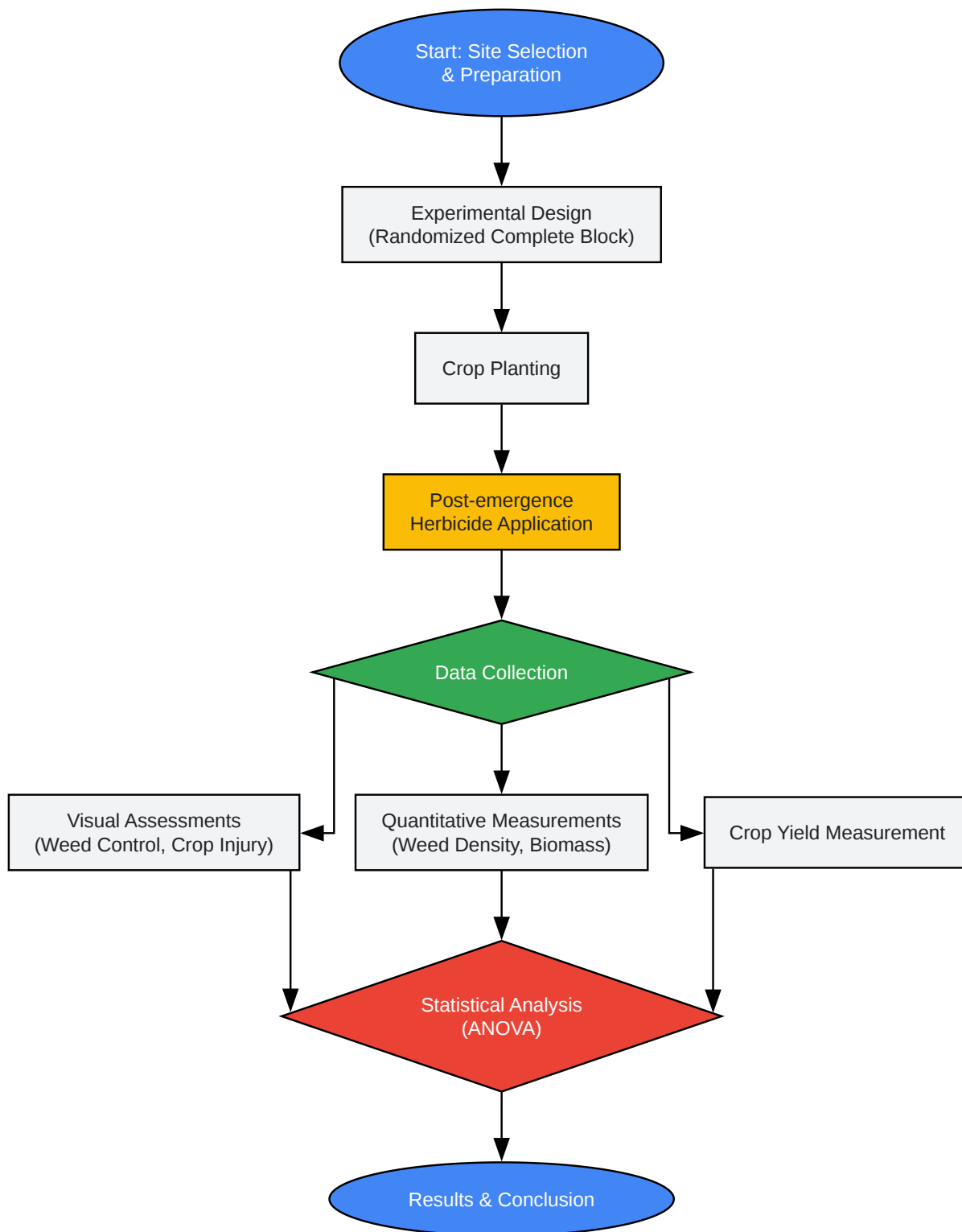
Mode of Action and Signaling Pathway

Tolpyralate is classified as a Group 27 herbicide and functions by inhibiting the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme.[1][10] This enzyme is a key component in the biochemical pathway responsible for the synthesis of plastoquinone and tocopherols, which are essential for carotenoid production.[2][3] Carotenoids protect chlorophyll from photo-oxidation. By inhibiting HPPD, **Tolpyralate** disrupts this protective mechanism, leading to the destruction of chlorophyll by sunlight, which manifests as a characteristic bleaching of the plant tissue.[2][3] While complete weed death may take up to two weeks, the inhibition of growth and competitive ability occurs shortly after application.[10]



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Caption: Mode of action of **Tolpyralate**, an HPPD inhibitor.



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Caption: A typical workflow for a **Tolpyralate** field efficacy trial.

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